

Application Notes and Protocols for Sgp91 ds-tat Peptide

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Compound of Interest

Compound Name: *Sgp91 ds-tat*

Cat. No.: *B12396240*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper dissolution and storage of the **Sgp91 ds-tat** peptide to ensure its stability and efficacy in research applications. **Sgp91 ds-tat** is a scrambled control peptide for the NADPH oxidase inhibitor gp91 ds-tat, and as such, it is crucial to handle it correctly to serve as a reliable negative control in experiments.

Peptide Characteristics

Sgp91 ds-tat is a synthetic peptide that includes the TAT (Trans-Activator of Transcription) protein transduction domain, which allows for efficient penetration of the cell membrane. As a scrambled version of the active gp91 ds-tat peptide, it should not exhibit inhibitory effects on NADPH oxidase, making it an ideal control for studying the specific effects of its active counterpart.

Property	Value	Reference
Sequence	Arg-Lys-Lys-Arg-Arg-Gln-Arg-Arg-Arg-Cys-Leu-Arg-Ile-Thr-Arg-Gln-Ser-Arg-NH2	[1][2]
Molecular Formula	C98H190N50O22S	[1][2]
Molecular Weight	~2453.0 g/mol	[1][2]
Appearance	Lyophilized white powder	[3]
Purity	>95%	[1]

Storage of Lyophilized Peptide

Proper storage of the lyophilized **Sgp91 ds-tat** peptide is critical for maintaining its integrity over time.

Storage Condition	Duration	Recommendations	Citations
Long-term	> 4 weeks	Store at -20°C or -80°C in a tightly sealed container, protected from light.	[3][4][5]
Short-term	Up to 4 weeks	Can be stored at 4°C, but -20°C is preferred for optimal stability.	[3][6]
Room Temperature	Several days to weeks	Stable for short periods, such as during shipping. Avoid prolonged exposure.	[3][5]

Key Handling Practices for Lyophilized Peptides:

- **Prevent Moisture Contamination:** Peptides can be hygroscopic. Before opening, allow the vial to warm to room temperature in a desiccator to prevent condensation.[5][7]

- **Avoid Oxidation:** The **Sgp91 ds-tat** sequence contains a Cysteine (Cys) residue, which is susceptible to oxidation.[4][8] Store in a tightly capped vial. For weighing, do so quickly in a clean, dry environment.[5]
- **Aliquoting:** To avoid repeated freeze-thaw cycles and moisture contamination of the main stock, it is highly recommended to aliquot the lyophilized peptide into smaller, single-use vials upon receipt.[4]

Dissolution Protocol

The solubility of a peptide is highly dependent on its amino acid sequence and overall charge. The **Sgp91 ds-tat** peptide has a high net positive charge due to the abundance of basic residues (Arg, Lys), suggesting good solubility in aqueous solutions.

Recommended Solvents:

- **Primary:** Sterile, nuclease-free water.
- **Secondary (for hydrophobic peptides):** For peptides that are difficult to dissolve in water, a small amount of an organic solvent like Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF), or acetonitrile can be used initially, followed by dilution with sterile water.[8] However, given the hydrophilic nature of **Sgp91 ds-tat**, water should be sufficient.

Experimental Protocol for Reconstitution:

- **Preparation:**
 - Allow the vial of lyophilized **Sgp91 ds-tat** peptide to equilibrate to room temperature in a desiccator for at least 20-30 minutes.[7]
 - Prepare your chosen sterile solvent (e.g., sterile water).
- **Solubility Test (Recommended):**
 - If you are uncertain about the solubility, it is prudent to first test with a small aliquot of the peptide (e.g., 1 mg) rather than the entire stock.[9][10]
- **Reconstitution:**

- Carefully open the vial in a sterile environment.
- Add the desired volume of sterile water to the vial to achieve the desired stock concentration (e.g., 1-10 mM).
- Gently swirl or roll the vial to dissolve the peptide. Do not shake vigorously, as this can cause aggregation.[11]
- If the peptide does not dissolve completely, sonication in a water bath for a few minutes can be helpful. Avoid excessive heating.[8]
- Visually inspect the solution to ensure it is clear and free of particulates.[10]
- pH Adjustment (If Necessary):
 - For basic peptides like **Sgp91 ds-tat**, if solubility in neutral water is an issue, adding a few drops of a dilute weak acid (e.g., 10% acetic acid) can improve solubility.[9] However, this should be done with caution, considering the downstream application.

Storage of Peptide Solutions

Peptides in solution are significantly less stable than in their lyophilized form.

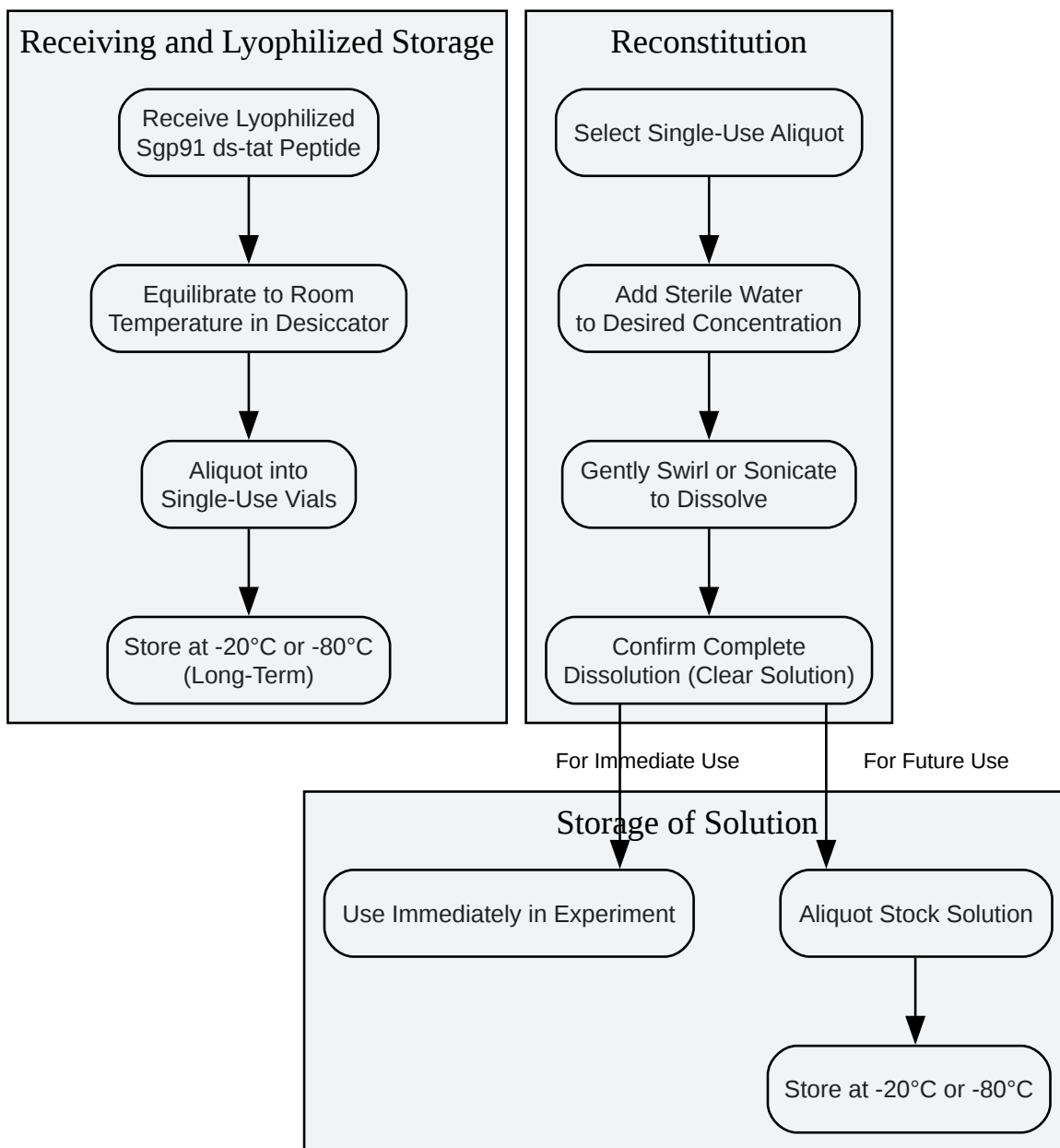
Storage Condition	Duration	Recommendations	Citations
Long-term	Up to 1 year	Aliquot into single-use volumes and store at -80°C.	[3]
Short-term	3-4 months	Store aliquots at -20°C.	[3]
Refrigerator	1-2 weeks	Store at 4°C for immediate use. Avoid prolonged storage at this temperature.	[3]

Key Practices for Storing Peptide Solutions:

- **Avoid Freeze-Thaw Cycles:** Repeated freezing and thawing can degrade the peptide. Aliquoting is essential.[\[4\]](#)[\[6\]](#)
- **Sterility:** Use sterile solvents and handle the peptide solution under sterile conditions to prevent bacterial contamination. If necessary, the solution can be passed through a 0.2 μm sterile filter.[\[7\]](#)
- **pH:** For optimal stability in solution, maintain a pH between 5 and 7.[\[3\]](#)

Visual Representations

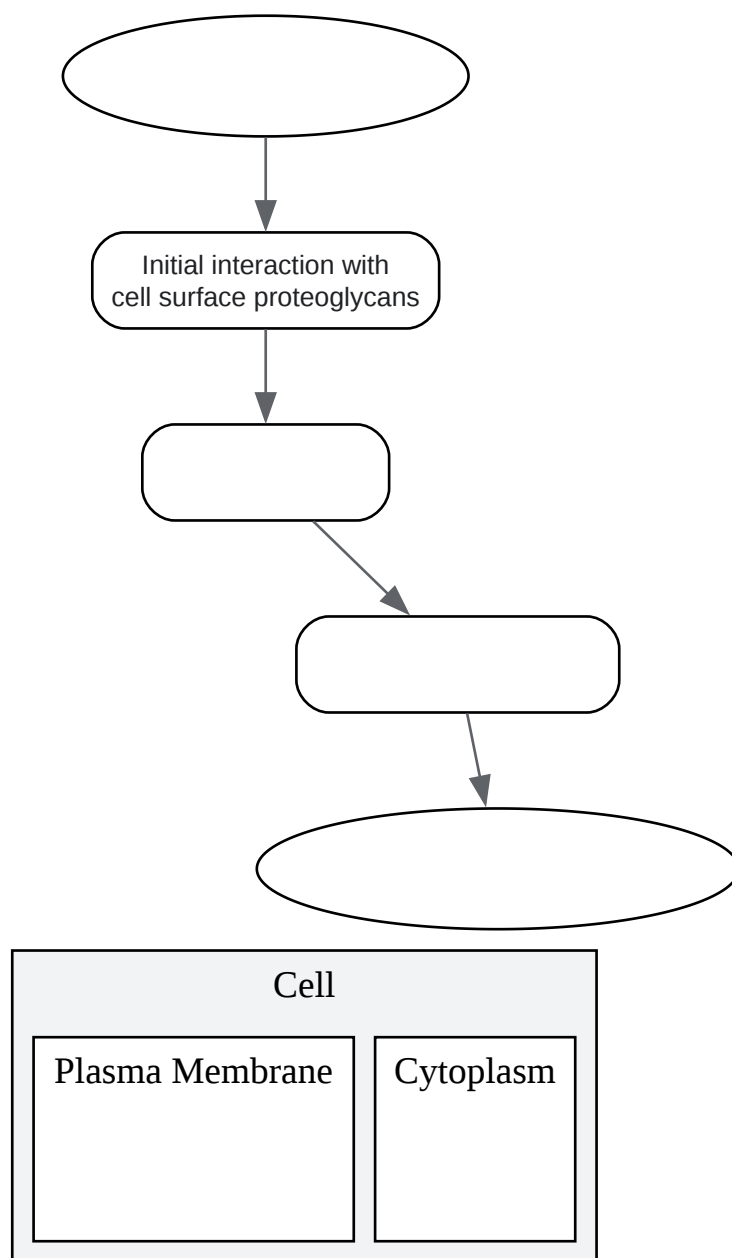
Experimental Workflow for Peptide Handling



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Caption: Workflow for handling, dissolving, and storing **Sgp91 ds-tat** peptide.

Mechanism of TAT Peptide Cell Penetration



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Caption: Generalized mechanism of TAT-mediated peptide delivery into a cell.

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- To cite this document: BenchChem. [Application Notes and Protocols for Sgp91 ds-tat Peptide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12396240#how-to-dissolve-and-store-sgp91-ds-tat-peptide]

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